

Essential Safety and Logistical Information for Handling Orazamide (Pyrazinamide)

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Compound of Interest

Compound Name: Orazamide

Cat. No.: B7822999

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Orazamide**, also known as Pyrazinamide. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **Orazamide**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The required PPE includes:

- **Hand Protection:** Chemical-resistant gloves are mandatory. Nitrile or neoprene gloves are recommended.[1] For tasks with a higher risk of contamination, such as compounding, administering, or disposing of the substance, wearing two pairs of gloves is advised.[2][3] The inner glove should be worn under the gown cuff, and the outer glove over the cuff to ensure no skin is exposed.[2][4] Gloves must be disposable and should never be reused.[5] Always wash hands before donning and after removing gloves.[2][4]
- **Eye Protection:** Safety goggles or a face shield should be worn to protect against splashes and airborne particles.[1][4][6] Standard eyeglasses are not sufficient.[6]
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH/MSHA-approved respirator is necessary.[1][7] An N95 or FFP2 respirator is recommended if a risk assessment indicates the potential for inhalation exposure.[5] Surgical masks offer little to no protection from chemical exposure and should not be used.[4]

- Body Protection: A disposable, lint-free, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.[2][6] Gowns should close in the back and be changed immediately after a spill or every two to three hours during continuous use.[6] Body-covering clothing should be worn to prevent skin contact.[1]

Operational Plans: Handling and Storage

Handling:

- Handle **Orazamide** in a designated restricted area, such as a chemical fume hood, especially when rehydrating the compound.[1]
- Avoid the formation of dust clouds during handling.[1][7]
- Do not eat, drink, or smoke in areas where **Orazamide** is handled or stored.[2]
- Practice good industrial hygiene; wash hands thoroughly after handling.[7][8]

Storage:

- Store in a cool, dry place with the container tightly closed.[1]
- The recommended storage temperature is between 2–8 °C.[1]
- Keep away from strong oxidizing agents and sources of ignition.[1][7]

Emergency Procedures

Immediate action is critical in the event of exposure to **Orazamide**.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[1][9][10]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water.[8] Seek medical advice if irritation persists.[1] Due to the risk of fatality upon skin contact, prompt action is crucial.[9]
Eye Contact	Rinse eyes immediately with plenty of water for at least 15 minutes, including under the eyelids. Seek medical advice.[1][8][10]
Ingestion	Do not induce vomiting. Clean the mouth with water and seek immediate medical attention.[7][8][10]

In case of a spill, wear appropriate PPE, sweep up the material while avoiding dust generation, and place it in a suitable container for disposal.[1]

Disposal Plan

Unused or expired **Orazamide** is considered pharmaceutical waste and must be disposed of properly to prevent environmental contamination and accidental exposure.

- Do not dispose of **Orazamide** by flushing it down the toilet unless it is on the FDA's specific flush list, or by throwing it directly into the household trash without preparation.[11][12][13][14]
- The preferred method of disposal is through a drug take-back program or a licensed biomedical waste disposal company.[12][13]
- If a take-back program is not available, follow these steps for disposal in household trash:
 - Remove the **Orazamide** from its original container.

- Mix it with an undesirable substance such as used coffee grounds, dirt, or cat litter. Do not crush tablets or capsules.[\[11\]](#)[\[14\]](#)
- Place the mixture in a sealed container, such as a resealable plastic bag, to prevent leakage.[\[11\]](#)[\[14\]](#)
- Dispose of the sealed container in the household trash.[\[11\]](#)
- Scratch out all personal information from the original packaging before recycling or discarding it.[\[11\]](#)[\[15\]](#)

Contaminated PPE and other disposal materials should be handled as hazardous waste and disposed of according to institutional and local regulations.[\[4\]](#)[\[13\]](#)

Quantitative Data and Physical Properties

The following table summarizes the physical and chemical properties of **Orazamide** (Pyrazinamide).

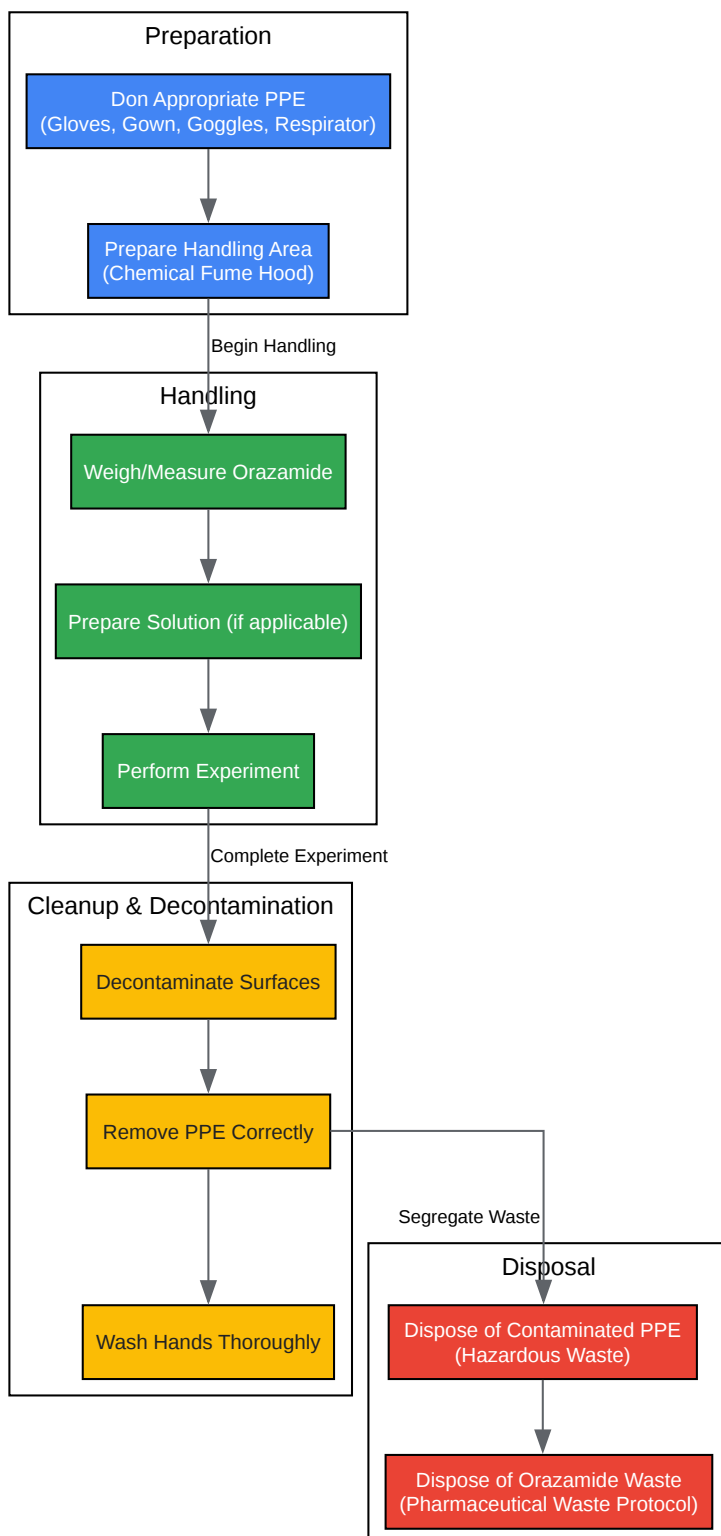
Property	Value
Molecular Formula	C ₅ H ₅ N ₃ O
Molecular Weight	123.11 g/mol
Appearance	White crystalline powder [7] [8]
Odor	Odorless [1] [7] [8]
Melting Point	188–192 °C (370.4–377.6 °F) [7] [8]
Flash Point	>93.3°C (>200°F) [7]
pH	7 [8]
Stability	Stable under normal conditions [1] [8]

Experimental Protocols and Visualizations

While specific experimental protocols for **Orazamide** are not provided in the safety data sheets, a logical workflow for its safe handling is essential. The following diagram illustrates the

procedural steps for handling and disposing of **Orazamide** in a laboratory setting.

Orazamide (Pyrazinamide) Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **Orazamide**.

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